



# Application Note: Recrystallization for the Purification of N-(4-Acetylphenyl)acetamide

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Compound of Interest		
Compound Name:	N-(4-Acetylphenyl)acetamide	
Cat. No.:	B138612	Get Quote

### Introduction

Recrystallization is a fundamental technique in chemistry for the purification of solid organic compounds.[1] The principle of this method relies on the differential solubility of a compound and its impurities in a chosen solvent at varying temperatures.[1] An ideal recrystallization solvent will dissolve the target compound sparingly at low temperatures but extensively at higher temperatures.[2] As a saturated hot solution cools, the solubility of the target compound decreases, leading to the formation of pure crystals, while impurities remain dissolved in the surrounding solution (mother liquor).[1]

**N-(4-Acetylphenyl)acetamide**, also known as 4'-acetamidoacetophenone, is a chemical intermediate with the molecular formula C<sub>10</sub>H<sub>11</sub>NO<sub>2</sub>.[3] Its purity is crucial for subsequent applications in research and development. This document provides a detailed protocol for the purification of crude **N-(4-Acetylphenyl)acetamide** using a mixed-solvent system of ethanol and water. This solvent pair is effective as the compound is soluble in ethanol and poorly soluble in water; the combination allows for precise control over the crystallization process.[4]

## **Materials and Equipment**

#### Reagents:

- Crude N-(4-Acetylphenyl)acetamide
- Ethanol (95% or absolute)



- · Distilled or Deionized Water
- Activated Charcoal (optional, for colored impurities)

#### Equipment:

- Erlenmeyer flasks (125 mL and 250 mL)
- · Hot plate with stirring capability
- · Magnetic stir bar
- Graduated cylinders
- Powder funnel
- Stemless glass funnel (for hot filtration)
- Fluted filter paper
- Büchner funnel and filter flask
- Vacuum source (aspirator or pump)
- · Watch glass
- Spatula
- Ice bath
- Melting point apparatus

## **Experimental Protocol**

This protocol outlines the step-by-step procedure for purifying **N-(4-Acetylphenyl)acetamide**.

Step 1: Dissolution



- Weigh approximately 2.0 g of crude N-(4-Acetylphenyl)acetamide and place it into a 125 mL Erlenmeyer flask equipped with a magnetic stir bar.
- Add approximately 20-30 mL of ethanol to the flask.
- Gently heat the mixture on a hot plate with stirring. Add the minimum amount of additional hot ethanol in small portions until the solid completely dissolves. Avoid adding excessive solvent to ensure a good recovery yield.[5]

#### Step 2: Decolorization (Optional)

- If the solution is colored, remove it from the heat source and allow it to cool slightly.
- Add a small amount (tip of a spatula) of activated charcoal to the solution.
- Reheat the solution to boiling for a few minutes while stirring to allow the charcoal to adsorb the colored impurities.

#### Step 3: Hot Gravity Filtration (Conditional)

- This step is necessary if activated charcoal was used or if insoluble impurities are visible in the hot solution.
- Pre-heat a stemless glass funnel and a 250 mL Erlenmeyer flask on the hot plate to prevent premature crystallization in the funnel.
- Place a piece of fluted filter paper into the pre-heated stemless funnel.
- Quickly pour the hot solution through the filter paper into the clean, pre-heated receiving flask.

#### Step 4: Inducing Crystallization

- Heat the clear filtrate to just below boiling.
- Add hot water dropwise to the hot ethanol solution while stirring until the solution begins to show persistent cloudiness (the cloud point).[5] This indicates that the solution is saturated.



Add a few drops of hot ethanol to the cloudy solution until it becomes clear again.

#### Step 5: Cooling and Crystallization

- Remove the flask from the heat source, cover it with a watch glass, and allow it to cool slowly to room temperature without disturbance. Slow cooling promotes the formation of larger, purer crystals.
- Once the flask has reached room temperature and crystal formation has slowed, place it in an ice bath for at least 30 minutes to maximize the yield of crystals.[5]

#### Step 6: Crystal Collection (Vacuum Filtration)

- Set up a Büchner funnel with a piece of filter paper that fits snugly and covers all the holes.
- Wet the filter paper with a small amount of ice-cold distilled water.
- Turn on the vacuum source and pour the cold crystal slurry into the center of the Büchner funnel.
- Rinse the Erlenmeyer flask with a small amount of ice-cold ethanol-water mixture to transfer any remaining crystals and pour this into the funnel.

#### Step 7: Washing and Drying

- With the vacuum still on, wash the crystals on the filter paper with a small portion of ice-cold distilled water to remove any residual mother liquor containing impurities.
- Continue to draw air through the crystals for 15-20 minutes to help them dry.
- Transfer the purified crystals to a pre-weighed watch glass and allow them to air dry completely.
- Once dry, weigh the purified N-(4-Acetylphenyl)acetamide and calculate the percent recovery.
- Determine the melting point of the purified product to assess its purity. The literature melting point for pure N-(4-Acetylphenyl)acetamide is 169 °C.[3]



## **Data Presentation**

The following table summarizes the key quantitative parameters for a typical recrystallization procedure as described above.

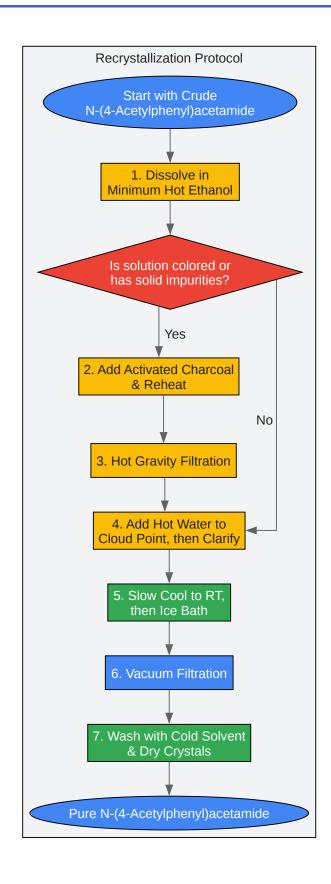
Parameter	Value	Unit
Mass of Crude Sample	~ 2.0	g
Initial Volume of Ethanol	20 - 30	mL
Dissolution Temperature	~ 78 (Boiling Point of Ethanol)	°C
Cooling Temperature (Ice Bath)	0 - 5	°C
Expected Percent Recovery	75 - 90	%
Melting Point (Literature)	169	°C[3]
Melting Point (Expected)	167 - 169	°C

Note: Percent recovery can vary significantly based on the initial purity of the crude sample and adherence to the protocol (e.g., using the minimum amount of solvent).[7][8]

## **Visualization**

The following diagram illustrates the logical workflow of the recrystallization procedure.





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Caption: Workflow for the purification of N-(4-Acetylphenyl)acetamide.



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